

An In-depth Technical Guide to 1,3-Dimethoxybutane: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 1,3-Dimethoxybutane

Cat. No.: B160159

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **1,3-dimethoxybutane** (CAS No. 10143-66-5), a versatile diether with growing importance in organic synthesis and as a specialized solvent. This document delves into its fundamental chemical and physical properties, provides detailed protocols for its synthesis and characterization, and explores its applications, particularly within the pharmaceutical industry. By synthesizing technical data with practical insights, this guide serves as an essential resource for researchers and professionals engaged in chemical synthesis and drug development.

Chemical Identity and Properties

CAS Number and Synonyms

The Chemical Abstracts Service (CAS) has assigned the number 10143-66-5 to **1,3-dimethoxybutane**.^[1] This compound is also known by a variety of synonyms, which are crucial for comprehensive literature and database searches.

Table 1: Synonyms and Identifiers for **1,3-Dimethoxybutane**

Synonym/Identifier	Source
Butane, 1,3-dimethoxy-	PubChem[1]
1,3-dimethoxy butane	PubChem[1]
BRN 1732425	PubChem[1]
UNII-AGA55220GU	PubChem[1]
1,3-Dimethoxybutane	PubChem[1]
J35.123G	PubChem[1]
DTXSID50906189	PubChem[1]

Physicochemical Properties

1,3-Dimethoxybutane is a colorless liquid with a characteristic fruity, ether-like odor.[2] Its physical and chemical properties make it a useful polar aprotic solvent.[3]

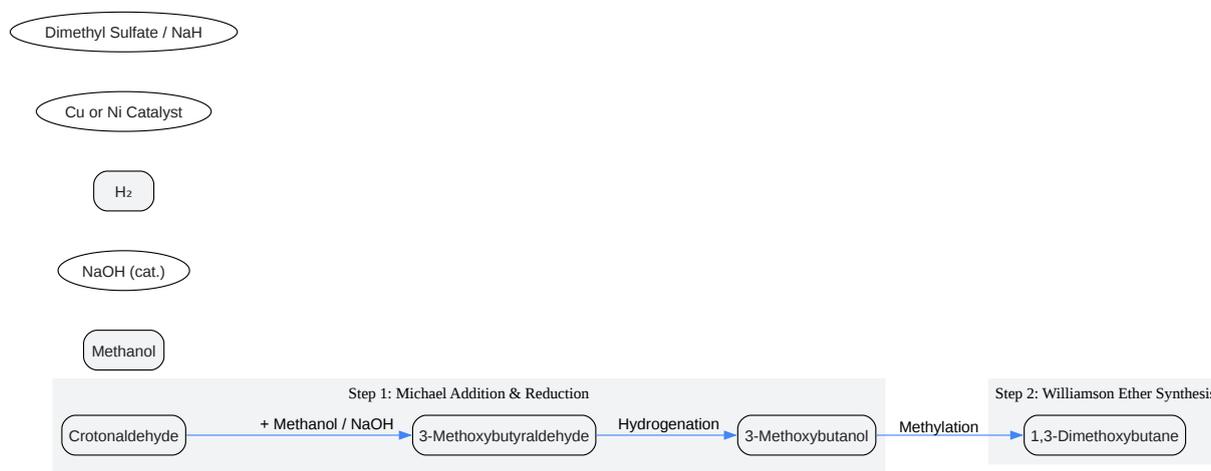
Table 2: Physicochemical Properties of **1,3-Dimethoxybutane**

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ O ₂	PubChem[1]
Molecular Weight	118.17 g/mol	PubChem[1]
Boiling Point	116.8 °C at 760 mmHg	Guidechem[2]
Density	0.84 g/cm ³	Guidechem[2]
Flash Point	13.8 °C	Guidechem[2]
Refractive Index	1.389	Guidechem[2]
Vapor Pressure	21.3 mmHg at 25°C	Guidechem[2]
XLogP3-AA	0.7	PubChem[1]

Synthesis of 1,3-Dimethoxybutane

The synthesis of **1,3-dimethoxybutane** can be approached through a logical two-step process, commencing with the synthesis of the precursor 3-methoxybutanol from crotonaldehyde, followed by the methylation of the alcohol to yield the target diether. This approach provides a clear and controllable pathway to the final product.

Synthesis Pathway Overview



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Caption: Synthesis workflow for **1,3-dimethoxybutane**.

Experimental Protocol: Synthesis of 3-Methoxybutanol from Crotonaldehyde

This protocol is adapted from established methods for the methoxylation and subsequent hydrogenation of crotonaldehyde.[4][5]

Materials:

- Crotonaldehyde
- Anhydrous Methanol
- Sodium Hydroxide (catalytic amount)
- Glacial Acetic Acid
- Hydrogen Gas
- Copper-Chromium Oxide or Nickel-containing Catalyst
- Round-bottom flask with magnetic stirrer and dropping funnel
- Ice bath
- High-pressure autoclave reactor

Procedure:

Step 1: Synthesis of 3-Methoxybutyraldehyde

- Prepare a solution of sodium hydroxide in anhydrous methanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the methanolic sodium hydroxide solution in an ice bath.
- Add crotonaldehyde dropwise to the cooled solution with continuous stirring, maintaining the temperature below 10 °C.

- After the addition is complete, allow the mixture to stir for an additional 2-3 hours at room temperature.
- Neutralize the reaction mixture with glacial acetic acid.

Step 2: Hydrogenation to 3-Methoxybutanol

- Place the neutralized crude 3-methoxybutyraldehyde into a high-pressure autoclave reactor containing the hydrogenation catalyst (e.g., copper-chromium oxide).
- Pressurize the reactor with hydrogen gas to 100-150 bar.
- Heat the reactor to 150-180 °C.
- Monitor the reaction by observing the hydrogen uptake.
- Once hydrogen uptake ceases, cool the reactor, release the pressure, and filter the reaction mixture to remove the catalyst.
- The crude 3-methoxybutanol can be purified by fractional distillation.

Experimental Protocol: Williamson Ether Synthesis of 1,3-Dimethoxybutane

This protocol is based on the general principles of the Williamson ether synthesis.^{[3][6][7]}

Materials:

- 3-Methoxybutanol
- Sodium Hydride (NaH)
- Anhydrous Tetrahydrofuran (THF) or Dimethylformamide (DMF)
- Dimethyl Sulfate or Methyl Iodide
- Three-necked round-bottom flask with a magnetic stirrer, dropping funnel, and nitrogen inlet

- Ice bath

Procedure:

- In a flame-dried, three-necked flask under a nitrogen atmosphere, add a stirred solution of 3-methoxybutanol in anhydrous THF.
- Cool the flask in an ice bath and slowly add sodium hydride in portions.
- Allow the mixture to stir at room temperature for 30-60 minutes to ensure the complete formation of the alkoxide.
- Cool the mixture again in an ice bath and add dimethyl sulfate or methyl iodide dropwise via the dropping funnel.
- After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction by the slow addition of water.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **1,3-dimethoxybutane** by fractional distillation.

Spectroscopic Characterization

The structural confirmation of **1,3-dimethoxybutane** relies on a combination of spectroscopic techniques, including NMR, IR, and mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum of **1,3-dimethoxybutane** will exhibit characteristic signals for the different proton environments. The methoxy groups will appear as singlets, while the protons on the butane backbone will show complex splitting patterns (multiplets) due to coupling with adjacent protons.

¹³C NMR: The carbon NMR spectrum provides distinct signals for each carbon atom in the molecule.

Table 3: Predicted ¹³C NMR Chemical Shifts for **1,3-Dimethoxybutane**

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Source
C1	~68	Benchchem[8]
C2	~40	Benchchem[8]
C3	~73	Benchchem[8]
C4	~22	Benchchem[8]
C1-OCH ₃	~56	Benchchem[8]
C3-OCH ₃	~56	Benchchem[8]

Infrared (FTIR) Spectroscopy

The FTIR spectrum of **1,3-dimethoxybutane** is characterized by the presence of strong C-O stretching vibrations typical of ethers in the 1050-1150 cm⁻¹ region.[8] The spectrum will also show strong C-H stretching vibrations for the alkane backbone in the 2850-3000 cm⁻¹ range.[8]

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **1,3-dimethoxybutane** will result in a molecular ion peak (M⁺) at m/z 118. The fragmentation pattern provides further structural information.

Table 4: Major Fragmentation Peaks in the Mass Spectrum of **1,3-Dimethoxybutane**

m/z	Relative Intensity	Possible Fragment	Source
59	99.99	[C ₃ H ₇ O] ⁺	PubChem[1]
45	99.95	[C ₂ H ₅ O] ⁺	PubChem[1]
71	35.50	[C ₄ H ₇ O] ⁺	PubChem[1]

The fragmentation is driven by the cleavage of C-C and C-O bonds, leading to the formation of stable carbocations and oxonium ions.[2][9][10]

Applications in Research and Drug Development

1,3-Dimethoxybutane serves as a valuable solvent and intermediate in organic synthesis.[2] Its polar aprotic nature makes it a suitable medium for a variety of reactions. While specific examples of its use in the synthesis of marketed drugs are not widely documented, its properties are analogous to other ethers that are commonly used in pharmaceutical manufacturing. For instance, ethers are often employed as solvents in Grignard reactions and other organometallic transformations, which are fundamental in the construction of complex molecular architectures found in active pharmaceutical ingredients.[11][12] The unique substitution pattern of **1,3-dimethoxybutane** may offer advantages in terms of solubility and reactivity for specific substrates.

The development of novel antiviral agents is an area of intense research.[13][14] The synthesis of complex heterocyclic structures, which are often the core of antiviral drugs, frequently requires carefully selected solvents and reagents to control reactivity and selectivity.[15] The properties of **1,3-dimethoxybutane** make it a candidate for exploration in such synthetic routes.

Safety and Handling

1,3-Dimethoxybutane is a flammable liquid and should be handled with appropriate safety precautions.[2] It is moderately toxic by ingestion and can cause skin irritation.[2] When heated to decomposition, it may emit acrid smoke and irritating fumes.[2]

General Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

1,3-Dimethoxybutane is a chemical compound with a well-defined set of properties that make it a useful tool for the research and drug development community. This guide has provided a comprehensive overview of its identity, synthesis, characterization, and potential applications. The detailed synthetic protocols and spectroscopic data serve as a practical resource for scientists working with this compound. As the demand for specialized solvents and synthetic intermediates continues to grow, a thorough understanding of molecules like **1,3-dimethoxybutane** will be increasingly important for innovation in the chemical and pharmaceutical sciences.

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